Molecular Structure, Functional Groups, and Applications of 2-(2-Methoxyethoxy)propanoic Acid

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Compound of Interest

Compound Name:	*2-(2-methoxyethoxy)propanoic Acid*
CAS No.:	*200617-09-0*
Cat. No.:	*B1242357*

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Target Audience: Researchers, Synthetic Chemists, and Drug Development Professionals
Document Type: In-Depth Technical Guide

Executive Summary

In modern drug development—particularly in the design of Proteolysis Targeting Chimeras (PROTACs) and Antibody-Drug Conjugates (ADCs)—the selection of a linker is as critical as the selection of the pharmacophore. As a Senior Application Scientist, I frequently encounter the challenge of balancing linker hydrophilicity with metabolic stability. **2-(2-Methoxyethoxy)propanoic acid** (CAS: 200617-09-0) represents a highly optimized building block that addresses both needs.

Structurally, it is a monocarboxylic acid substituted at the alpha-carbon (C-2) by a 2-methoxyethoxy group [1]. This molecule functions as a short, branched PEG-like linker, offering a precise balance of aqueous solubility, steric modulation, and a reliable functional handle for

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bioconjugation. Beyond its synthetic utility, it is also recognized as a naturally occurring metabolite in organisms such as Euglena gracilis [1].

Structural and Physicochemical Profiling

Understanding the physicochemical parameters of **2-(2-methoxyethoxy)propanoic acid** is essential for predicting its behavior in both synthetic organic workflows and biological systems.

Table 1: Physicochemical Properties

Property	Value
IUPAC Name	2-(2-methoxyethoxy)propanoic acid
CAS Number	200617-09-0
Molecular Formula	C6H12O4
Molecular Weight	148.16 g/mol
SMILES String	COCCOC(C)C(=O)O
Hydrogen Bond Donors	1
Hydrogen Bond Acceptors	4
ChEBI ID	CHEBI:67255

Functional Group Analysis & Reactivity

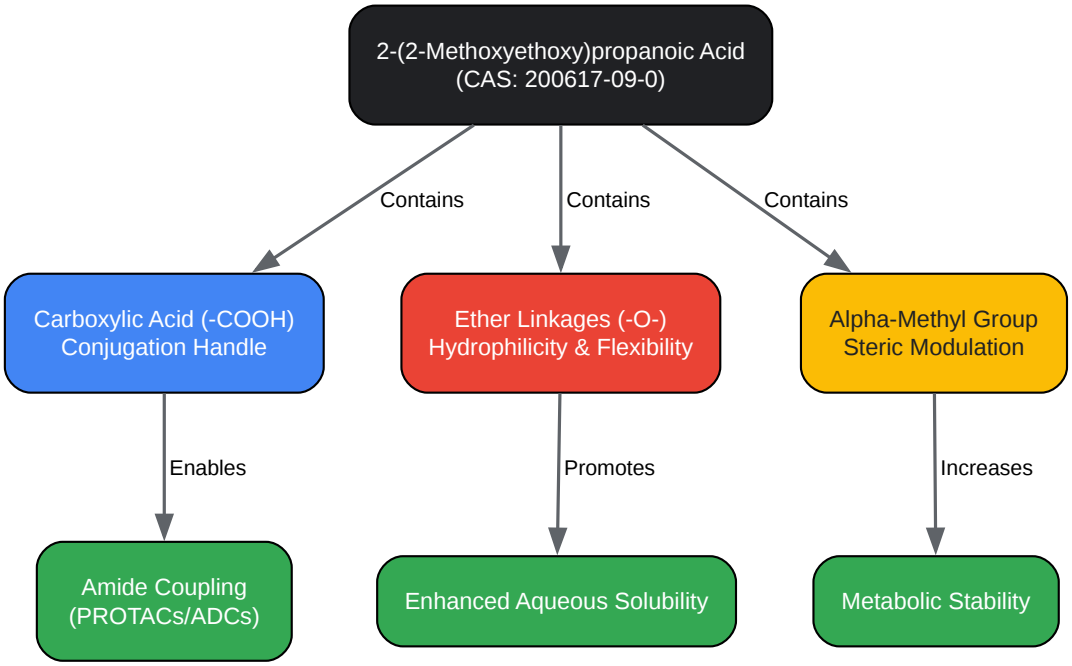
The utility of **2-(2-methoxyethoxy)propanoic acid** is defined by its three distinct structural domains. Every experimental choice made when utilizing this molecule stems directly from the causality of these functional groups:

- Carboxylic Acid (-COOH): The primary conjugation handle. This group allows for the formation of stable amide bonds with primary or secondary amines present on target proteins or small-molecule ligands.
- Ether Linkages (-O-): The 2-methoxyethoxy tail (-O-CH2-CH2-O-CH3) imparts significant hydrophilicity. Unlike purely aliphatic linkers, the oxygen atoms act as hydrogen-bond

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acceptors, improving the aqueous solubility of the resulting conjugate. This prevents the aggregation of hydrophobic drug payloads.

- Alpha-Methyl Group (-CH3): The methyl group at the C-2 position introduces critical steric hindrance adjacent to the carbonyl carbon. Mechanistic Causality: This steric bulk restricts the conformational freedom of the resulting amide bond, which increases metabolic stability against non-specific amidases in vivo. However, this same steric clash makes standard carbodiimide coupling (e.g., EDC/NHS) sluggish, necessitating highly efficient uronium-based coupling reagents like HATU [2, 3].



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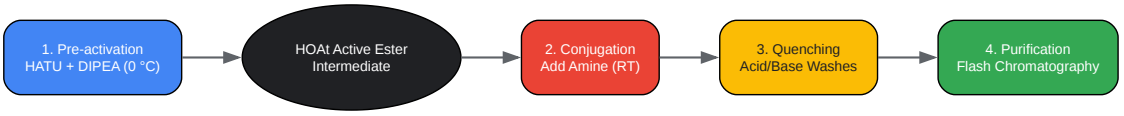
Figure 1: Structure-function relationship of **2-(2-methoxyethoxy)propanoic acid**.

Synthetic Utility: Overcoming Steric Hindrance

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Because of the alpha-methyl group, standard activation strategies often fail to achieve full conversion. To overcome this, the protocol must employ HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxide hexafluorophosphate).

HATU forms a highly reactive 7-azabenzotriazole (HOAt) active ester intermediate. The presence of the nitrogen atom in the HOAt ring accelerates the coupling step via a neighboring group effect, driving the reaction to completion even with the sterically hindered alpha-carbon of **2-(2-methoxyethoxy)propanoic acid** [2, 3].



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Figure 2: Standard HATU-mediated amide coupling workflow for sterically hindered linkers.

Experimental Protocol: Self-Validating Amide Coupling

This methodology is designed as a self-validating system. Each step includes a specific rationale to ensure the integrity of the final conjugate.

Reagents:

- **2-(2-methoxyethoxy)propanoic acid** (1.0 eq)
- Target Amine (1.1 eq)
- HATU (1.2 eq)
- N,N-Diisopropylethylamine (DIPEA) (3.0 eq)
- Anhydrous N,N-Dimethylformamide (DMF)

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Step-by-Step Workflow:

- Pre-activation: Dissolve **2-(2-methoxyethoxy)propanoic acid** and HATU in anhydrous DMF to a concentration of 0.1 M. Cool to 0 °C. Add DIPEA dropwise.
  - Causality: DIPEA deprotonates the carboxylic acid, allowing it to attack HATU. Pre-activating at 0 °C for 15–30 minutes ensures complete conversion to the HOAt active ester before the amine is introduced, preventing the amine from reacting directly with HATU (which would form an unreactive guanidinium byproduct) [2].
- Conjugation: Add the target amine (1.1 eq). Remove the ice bath and allow the reaction to stir at room temperature for 2 to 18 hours.
  - Validation Check: Monitor the reaction via LC-MS. The reaction is complete when the mass corresponding to the HOAt active ester disappears and the desired amide mass dominates the chromatogram.
- Quenching & Workup: Dilute the reaction mixture with ethyl acetate. Transfer to a separatory funnel and perform sequential washes:
  - Wash 1: 1N HCl (Removes unreacted amine and excess DIPEA).
  - Wash 2: Saturated NaHCO3 (Removes unreacted acid and the HOAt byproduct).
  - Wash 3: Brine (Removes residual water from the organic layer).
  - Causality: This sequential washing chemically separates the neutral amide product from ionizable byproducts, ensuring a high-purity crude mixture [2].
- Purification: Dry the organic layer over anhydrous Na2SO4, filter, and concentrate in vacuo. Purify the resulting crude product via flash column chromatography (typically using a Dichloromethane/Methanol gradient due to the polarity of the ether linkages).

References

- Title: **2-(2-methoxyethoxy)propanoic Acid** | C6H12O4 | CID 9815219 Source: PubChem, National Center for Biotechnology Information URL:[Link]

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- Title: A protocol for amide bond formation with electron deficient amines and sterically hindered substrates Source: Organic & Biomolecular Chemistry (RSC Publishing) URL:[Link]
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